

Application Notes and Protocols for MG149 in Cell Culture

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Compound of Interest

Compound Name: MG149
Cat. No.: B15607072

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Introduction

MG149 is a potent and selective inhibitor of the histone acetyltransferases (HATs) Tip60 (KAT5) and MOF (KAT8)[1]. By targeting the acetyl-CoA binding site, **MG149** effectively blocks the acetyltransferase activity of these enzymes, which are crucial regulators of various cellular processes, including gene transcription, DNA damage repair, and cell cycle control. Emerging research indicates that **MG149** also modulates several key signaling pathways, including the p53, NF- κ B, and PI3K/AKT pathways, and is involved in the regulation of PINK1/Parkin-dependent mitophagy[1][2]. These diverse functions make **MG149** a valuable tool for investigating cellular signaling and a potential therapeutic agent in oncology and other diseases.

These application notes provide a comprehensive overview of the working concentrations, experimental protocols, and affected signaling pathways of **MG149** in cell culture.

Data Presentation

In Vitro Inhibitory Activity of MG149

Target	IC50 (µM)	Assay Conditions
Tip60 (KAT5)	74	Cell-free enzymatic assay[1]
MOF (KAT8)	47	Cell-free enzymatic assay using [14C]AC-CoA and histone H4 as substrates[1]

Working Concentrations of MG149 in Cell Culture

The optimal working concentration of **MG149** is cell-line dependent and should be determined empirically for each experimental setup. The following table summarizes previously reported working concentrations in various cell lines.

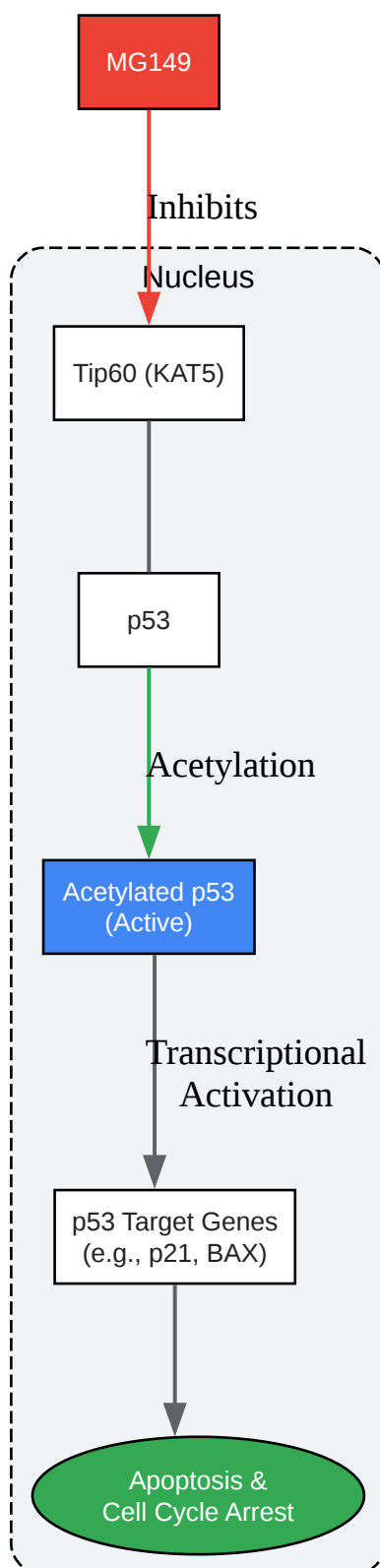
Cell Line	Concentration (µM)	Incubation Time	Application	Reference
POE SH-SY5Y	100	3 hours	Inhibition of PINK1/Parkin pathway	[1]
BHP-10-3	33	Not Specified	Reduction of TNK2 and p-AKT expression	[2]
TT2609	33	Not Specified	Reduction of TNK2 and p-AKT expression	[2]
Huh7	Not Specified	72 hours	Synergistic effect with sorafenib	[3]

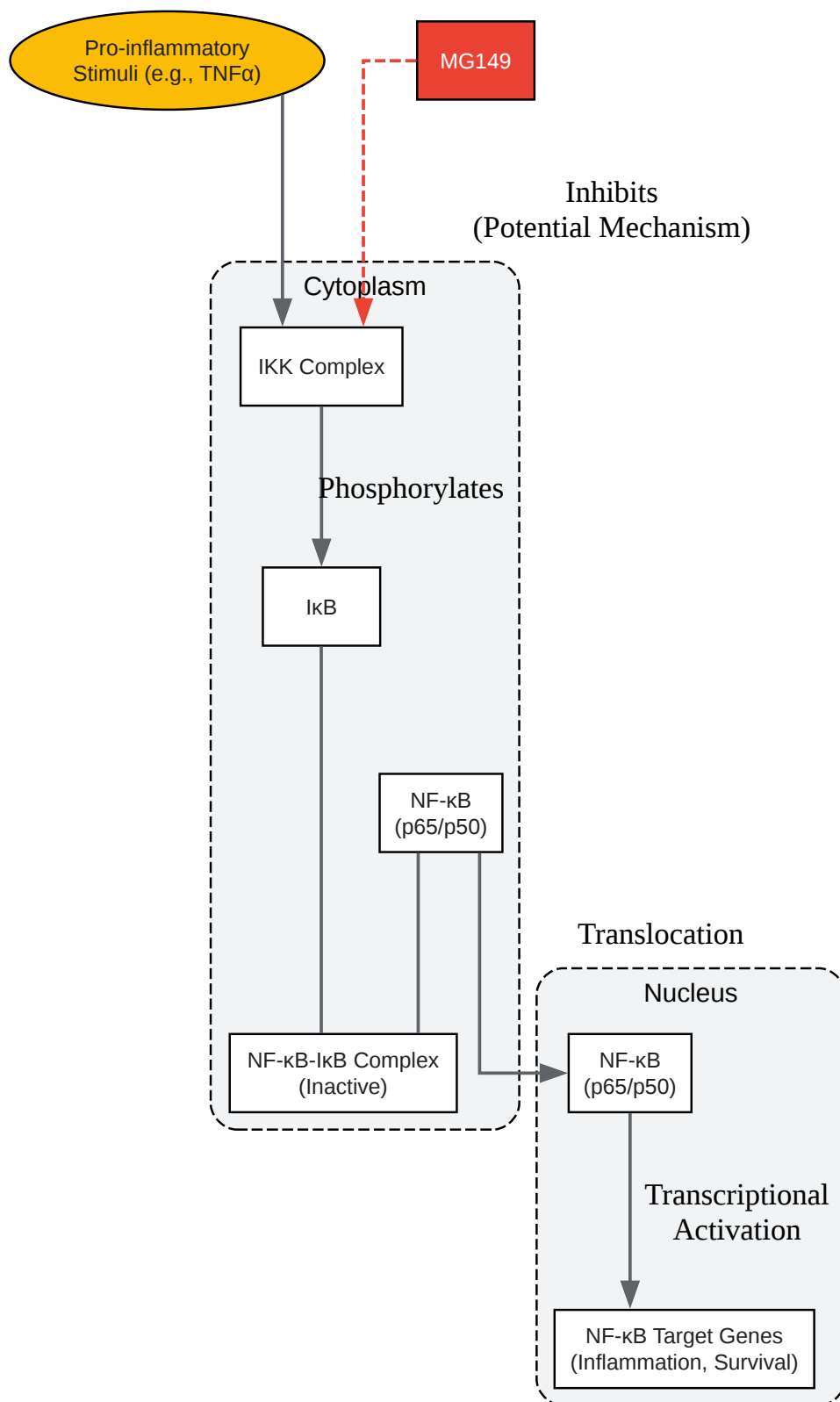
Signaling Pathways Modulated by MG149

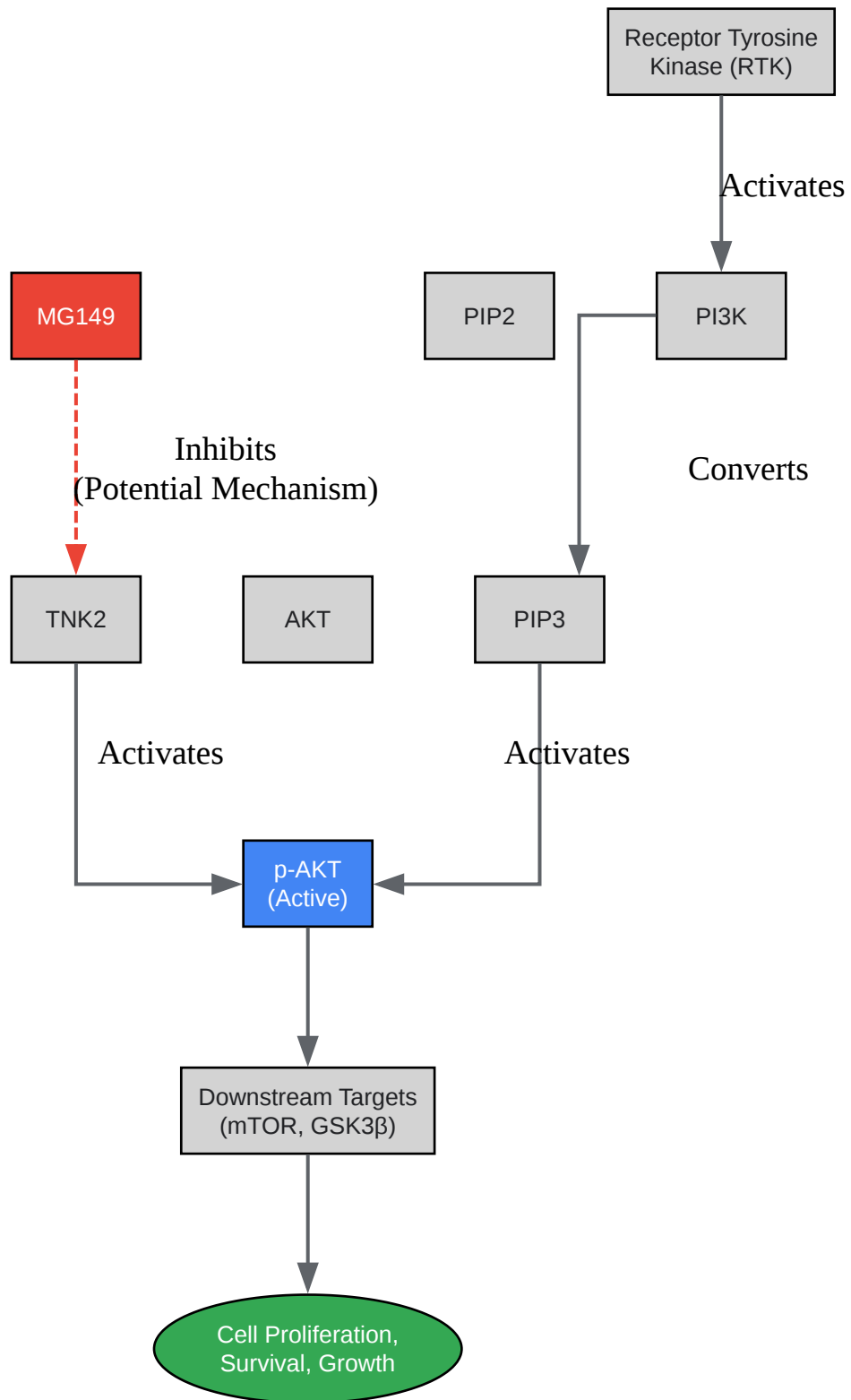
MG149 has been shown to influence several critical cellular signaling pathways.

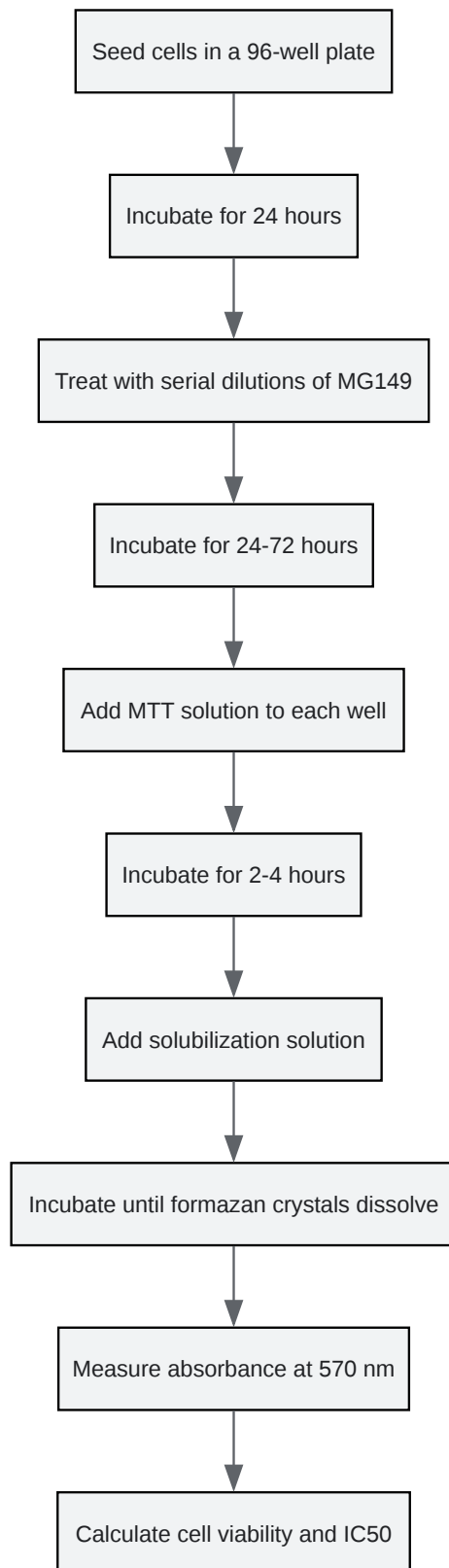
p53 Signaling Pathway

MG149 can inhibit the p53 pathway[1]. As Tip60 is a known acetyltransferase for p53, inhibition of Tip60 by **MG149** can prevent p53 acetylation, a key post-translational modification for its activation and stability. This can lead to a downstream decrease in the expression of p53 target genes involved in apoptosis and cell cycle arrest.









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References

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